

chemical structure and properties of aluminum zirconium pentachlorohydrex gly

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Aluminum zirconium
pentachlorohydrex Gly*

Cat. No.: *B1148339*

[Get Quote](#)

An In-depth Technical Guide to Aluminum Zirconium Pentachlorohydrex Gly

For Researchers, Scientists, and Drug Development Professionals

Introduction

Aluminum Zirconium Pentachlorohydrex Gly is a complex inorganic salt widely utilized as an active ingredient in over-the-counter (OTC) antiperspirant products. It is a coordination complex of aluminum zirconium pentachlorohydrate and the amino acid glycine.[1][2] This guide provides a comprehensive overview of its chemical structure, physicochemical properties, mechanism of action, and the analytical methodologies employed for its characterization.

Chemical Structure and Properties

Aluminum Zirconium Pentachlorohydrex Gly is not a single molecular entity but rather a complex mixture of polymeric aluminum and zirconium species coordinated with hydroxide, chloride, and glycine.[3] The glycine is incorporated to act as a buffer, mitigating the acidity of the aluminum-zirconium complexes and reducing the potential for skin irritation.[4][5]

The general chemical formula can be represented as a complex reaction product of aluminum zirconium pentachlorohydrate ($\text{Al}_8\text{Zr}(\text{OH})_{23}\text{Cl}_5 \cdot x\text{H}_2\text{O}$) and glycine.[6][7]

Key Structural Features:

- **Polymeric Core:** The core structure consists of polymeric chains of aluminum and zirconium atoms bridged by hydroxide (OH) groups.
- **Coordination with Glycine:** Glycine molecules displace some of the water molecules that are normally coordinated to the metal ions.[\[1\]](#)[\[2\]](#)
- **Variable Composition:** The exact structure and degree of polymerization can vary depending on the manufacturing process, leading to variations in the Al:Zr and metal:chloride atomic ratios.[\[8\]](#)[\[9\]](#)

Physicochemical Properties

A summary of the key physicochemical properties of **Aluminum Zirconium Pentachlorohydrax Gly** is presented in the table below.

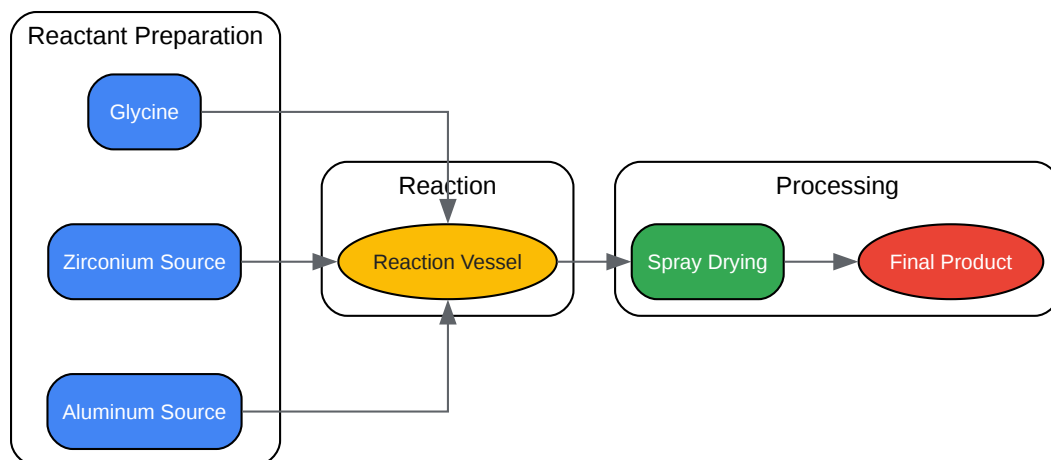
Property	Value	Reference
Appearance	White powder	[10]
Molecular Weight	Approximately 263.75 g/mol (representative)	[11]
Solubility	Soluble in water and glycerol	[10]
pH (15% w/w aqueous solution)	3.0 - 5.0	[8]
Aluminum/Zirconium Atomic Ratio	6.0:1 to 10.0:1	[8] [9]
(Aluminum + Zirconium)/Chloride Atomic Ratio	2.1:1 to 1.51:1	[8] [9]

Synthesis and Manufacturing

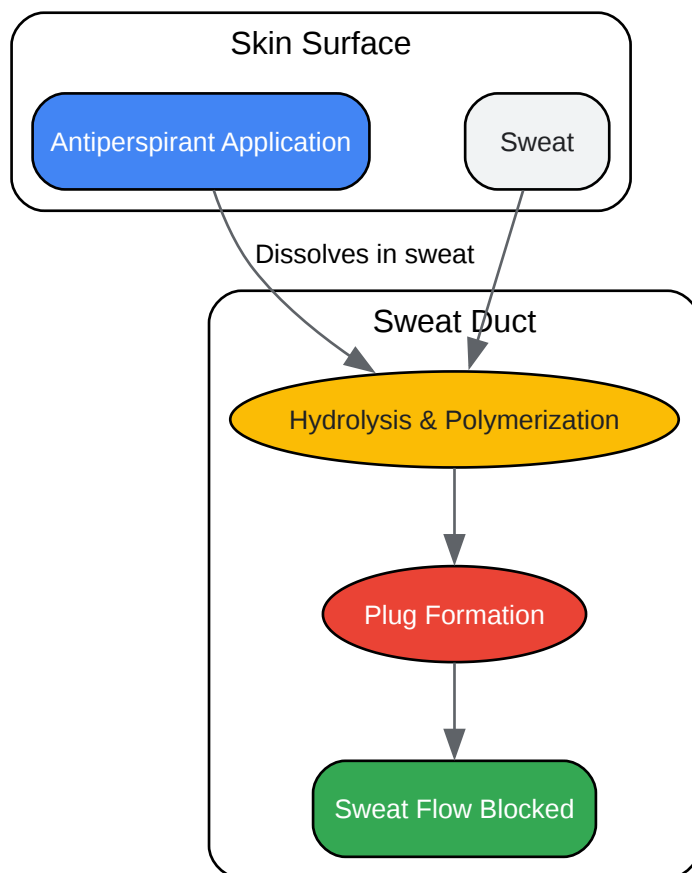
The synthesis of **Aluminum Zirconium Pentachlorohydrax Gly** generally involves the reaction of an aluminum source, a zirconium source, and glycine in an aqueous solution. While

specific proprietary manufacturing processes vary, the general workflow can be illustrated as follows:

General Synthesis Workflow for Aluminum Zirconium Pentachlorohydrate Gly



Antiperspirant Mechanism of Action



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ewg.org [ewg.org]
- 2. cosmeticsinfo.org [cosmeticsinfo.org]

- 3. Aluminium zirconium tetrachlorohydrate gly - Wikipedia [en.wikipedia.org]
- 4. Structure–Function Correlations in the Mechanism of Action of Key Antiperspirant Agents Containing Al(III) and ZAG Salts - PMC [pmc.ncbi.nlm.nih.gov]
- 5. cosmeticsandtoiletries.com [cosmeticsandtoiletries.com]
- 6. CosIng - Cosmetics - GROWTH - European Commission [ec.europa.eu]
- 7. aluminum zirconium pentachlorohydrate gly, 125913-22-6 [thegoodscentscompany.com]
- 8. trungtamthuoc.com [trungtamthuoc.com]
- 9. trungtamthuoc.com [trungtamthuoc.com]
- 10. pubs.acs.org [pubs.acs.org]
- 11. GSRS [gsrs.ncats.nih.gov]
- To cite this document: BenchChem. [chemical structure and properties of aluminum zirconium pentachlorohydrate gly]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1148339#chemical-structure-and-properties-of-aluminum-zirconium-pentachlorohydrate-gly]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com